

An In-depth Technical Guide to Cholesteryl 4,7,10,13,16-docosapentaenoate

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Compound of Interest

Compound Name: Cholesteryl 4,7,10,13,16-docosapentaenoate

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Introduction

Cholesteryl 4,7,10,13,16-docosapentaenoate is a specific molecular species belonging to the class of lipids known as cholesteryl esters. These esters are formed through the condensation of a cholesterol molecule and a fatty acid, in this case, 4,7,10,13,16-docosapentaenoic acid. Cholesteryl esters are critical components of cellular and systemic lipid metabolism, primarily involved in the transport and storage of cholesterol.^[1] Due to their extreme hydrophobicity, they are typically found in the core of lipoprotein particles, such as low-density lipoprotein (LDL) and high-density lipoprotein (HDL), and within intracellular lipid droplets.^{[1][2]} The accumulation of certain cholesteryl esters has been linked to the pathology of several diseases, including atherosclerosis and neurodegenerative disorders like Alzheimer's disease.^{[1][3]} This guide provides a comprehensive technical overview of **Cholesteryl 4,7,10,13,16-docosapentaenoate**, detailing its chemical properties, biological significance, biosynthesis, and analytical methodologies.

Chemical and Physical Properties

Cholesteryl 4,7,10,13,16-docosapentaenoate is a large, nonpolar molecule with the chemical formula C₄₉H₇₈O₂ and a molecular weight of approximately 700.1 g/mol .

Structure:

The molecule consists of a cholesterol backbone esterified to the 22-carbon polyunsaturated fatty acid, 4,7,10,13,16-docosapentaenoic acid. The cholesterol component is a tetracyclic steroid, while the fatty acid tail contains five double bonds, rendering the molecule susceptible to oxidation.

Table 1: Physicochemical Properties of **Cholesteryl 4,7,10,13,16-docosapentaenoate**

Property	Value	Source
Molecular Formula	C ₄₉ H ₇₈ O ₂	PubChem
Molecular Weight	700.1 g/mol	PubChem
Physical State	Expected to be a waxy solid or viscous oil at room temperature	Inferred from similar lipids
Solubility	Insoluble in water; Soluble in nonpolar organic solvents	General property of cholesteryl esters
Melting Point	Not empirically determined for this specific ester	

Biological Significance

The biological role of **Cholesteryl 4,7,10,13,16-docosapentaenoate** has not been extensively studied as a distinct entity. However, its significance can be inferred from the functions of its constituent parts and the general behavior of polyunsaturated cholesteryl esters.

Role in Lipoprotein Metabolism:

Cholesteryl esters are the primary form in which cholesterol is transported in the bloodstream within lipoproteins.[1] The esterification of cholesterol to fatty acids, a process catalyzed by lecithin-cholesterol acyltransferase (LCAT) in HDL and acyl-CoA:cholesterol acyltransferase

(ACAT) within cells, is crucial for packaging cholesterol into the hydrophobic core of these particles.[4] This allows for the efficient transport of cholesterol from peripheral tissues back to the liver, a process known as reverse cholesterol transport.[5]

Potential Implications in Atherosclerosis:

The accumulation of cholesteryl esters within macrophages in the arterial wall is a hallmark of atherosclerosis, leading to the formation of foam cells.[6] While the specific contribution of **Cholesteryl 4,7,10,13,16-docosapentaenoate** to this process is unknown, the nature of the fatty acyl chain in cholesteryl esters can influence the physical properties and metabolic fate of lipoproteins. Polyunsaturated cholesteryl esters, like the one discussed here, may have different susceptibilities to oxidation compared to saturated or monounsaturated counterparts, a key event in the initiation and progression of atherosclerosis.

Neurological Context:

Increased levels of cholesteryl esters have been observed in the brains of individuals with neurodegenerative diseases such as Huntington's and Alzheimer's disease.[1] A lipidomics study identified reductions in several long-chain cholesteryl esters in the plasma of Alzheimer's patients, suggesting a potential role for these molecules in the disease's pathophysiology.[3]

Biosynthesis and Metabolism

The formation of **Cholesteryl 4,7,10,13,16-docosapentaenoate** involves the enzymatic esterification of cholesterol with 4,7,10,13,16-docosapentaenoic acid.

Biosynthesis of 4,7,10,13,16-docosapentaenoic acid:

This polyunsaturated fatty acid is synthesized from shorter-chain fatty acids through a series of elongation and desaturation reactions primarily occurring in the endoplasmic reticulum and peroxisomes. The established pathway is as follows: 7,10,13,16-docosatetraenoic acid (22:4) is elongated to 9,12,15,18-tetracosatetraenoic acid (24:4), which is then desaturated to 6,9,12,15,18-tetracosapentaenoic acid (24:5). Finally, a cycle of peroxisomal beta-oxidation shortens the chain to yield 4,7,10,13,16-docosapentaenoic acid (22:5).[1][7]



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Caption: Biosynthetic pathway of 4,7,10,13,16-docosapentaenoic acid.

Esterification to Cholesterol:

Two primary enzymes are responsible for the esterification of cholesterol:

- Acyl-CoA:cholesterol acyltransferase (ACAT): Located in the endoplasmic reticulum of various cells, ACAT utilizes fatty acyl-CoAs to esterify cholesterol for intracellular storage in lipid droplets.[5]
- Lecithin-cholesterol acyltransferase (LCAT): Found in plasma and associated with HDL particles, LCAT transfers a fatty acid from the sn-2 position of phosphatidylcholine to cholesterol, playing a key role in HDL maturation and reverse cholesterol transport.[4]

The substrate specificity of these enzymes for 4,7,10,13,16-docosapentaenoic acid has not been extensively characterized. However, studies with the structurally similar docosahexaenoic acid (DHA) suggest that very-long-chain polyunsaturated fatty acids can be substrates for ACAT, albeit potentially less preferred than monounsaturated fatty acids like oleic acid.[5]

Analytical Methodologies

The analysis of specific cholesteryl esters like **Cholesteryl 4,7,10,13,16-docosapentaenoate** within complex biological matrices presents a significant analytical challenge due to their hydrophobicity and the presence of numerous other lipid species.

Lipid Extraction:

A robust lipid extraction is the foundational step for accurate analysis. The Folch or Bligh-Dyer methods, which utilize chloroform and methanol mixtures, are standard protocols for extracting a broad range of lipids, including cholesteryl esters, from tissues and plasma.

Chromatographic Separation:

Due to the complexity of the lipidome, chromatographic separation is typically required prior to detection.

- Thin-Layer Chromatography (TLC): TLC can be used for the initial separation of lipid classes, allowing for the isolation of the cholesteryl ester fraction.
- High-Performance Liquid Chromatography (HPLC): Reversed-phase HPLC is a powerful technique for separating individual cholesteryl ester species based on their fatty acyl chain length and degree of unsaturation.

Mass Spectrometry (MS) Detection:

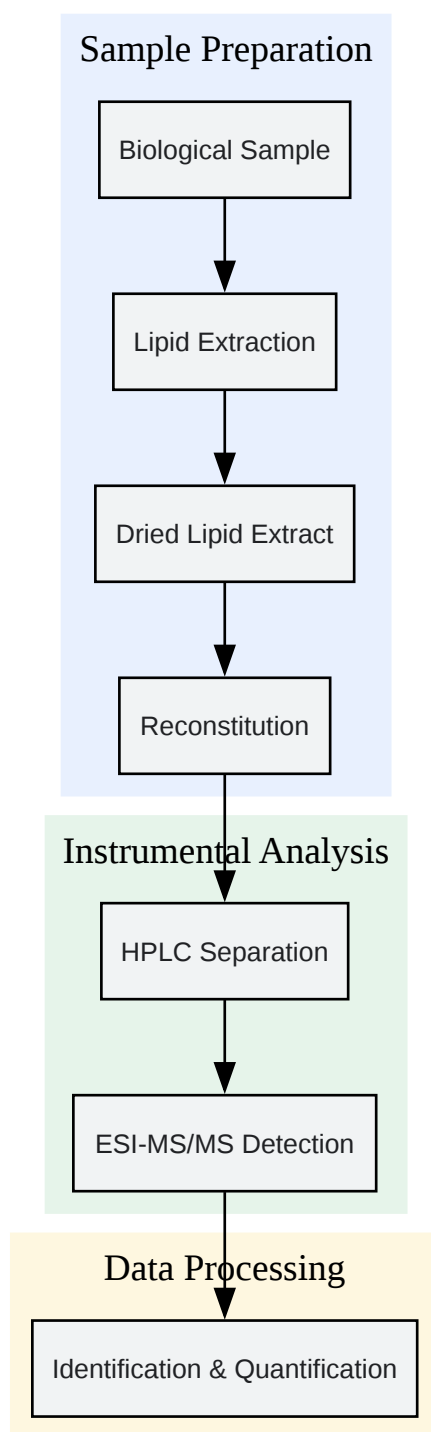
Mass spectrometry is the definitive method for the identification and quantification of specific lipid molecules.

- Electrospray Ionization (ESI): ESI is a soft ionization technique commonly coupled with HPLC for the analysis of lipids. Cholesteryl esters have relatively poor ionization efficiency, which can be enhanced by the formation of adducts with ions like lithium.[\[8\]](#)
- Tandem Mass Spectrometry (MS/MS): MS/MS provides structural information for unambiguous identification. For cholesteryl esters, a characteristic neutral loss of the cholesterol backbone (368.5 Da) is a key diagnostic feature in positive ion mode.[\[8\]](#)

Experimental Protocol: LC-MS/MS Analysis of Cholesteryl Esters

- Lipid Extraction:
 - Homogenize tissue or plasma sample in a mixture of chloroform:methanol (2:1, v/v).
 - Vortex thoroughly and centrifuge to separate the phases.
 - Collect the lower organic phase containing the lipids.
 - Dry the lipid extract under a stream of nitrogen.
- Sample Preparation:

- Reconstitute the dried lipid extract in a suitable solvent for HPLC injection (e.g., isopropanol:acetonitrile).
- Include an internal standard (a cholesteryl ester with an odd-chain fatty acid not present in the sample) for quantification.
- HPLC Separation:
 - Inject the sample onto a C18 reversed-phase column.
 - Elute with a gradient of mobile phases, such as a mixture of water, acetonitrile, and isopropanol, to separate the different cholesteryl ester species.
- MS/MS Detection:
 - Introduce the HPLC eluent into the ESI source of the mass spectrometer.
 - Operate the mass spectrometer in positive ion mode.
 - Perform a precursor ion scan or a neutral loss scan for the characteristic cholesterol fragment (m/z 369.3 or a neutral loss of 368.5 Da) to specifically detect cholesteryl esters.
 - For targeted quantification, use selected reaction monitoring (SRM) with specific precursor-to-product ion transitions for **Cholesteryl 4,7,10,13,16-docosapentaenoate** and the internal standard.



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Caption: General workflow for the analysis of cholesteryl esters.

Potential Applications and Future Directions

The study of specific cholesteryl esters such as **Cholesteryl 4,7,10,13,16-docosapentaenoate** is a burgeoning field with significant potential.

- **Biomarker Discovery:** As lipidomics technologies advance, the profiling of individual cholesteryl ester species in plasma or tissues may reveal novel biomarkers for diseases like atherosclerosis, neurodegenerative disorders, and metabolic syndrome.
- **Therapeutic Targets:** A deeper understanding of the enzymes involved in the synthesis and hydrolysis of specific cholesteryl esters could unveil new therapeutic targets for managing diseases associated with aberrant lipid metabolism.
- **Nutritional Science:** Investigating how dietary intake of polyunsaturated fatty acids, including 4,7,10,13,16-docosapentaenoic acid, influences the composition of cholesteryl esters in the body could provide insights into the mechanisms underlying the health benefits of these fatty acids.

Further research is needed to elucidate the precise biological functions of **Cholesteryl 4,7,10,13,16-docosapentaenoate** and its role in health and disease. The development of specific reagents and analytical standards for this molecule will be crucial for advancing our understanding in this area.

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